

what is the chemical formula of Aluminiumformiat

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Compound of Interest

Compound Name: Aluminiumformiat

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A Technical Guide to Aluminum Formate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of aluminum formate, detailing its chemical properties, synthesis protocols, and its interaction with biological signaling pathways. The information is intended for researchers, scientists, and professionals in drug development who may encounter this compound in their work, either as a chemical intermediate, a material with unique properties, or in the context of aluminum toxicology.

Core Chemical Identity

Aluminum formate, also known as aluminum triformate, is the aluminum salt of formic acid. It exists in an anhydrous form as well as a trihydrate.

Chemical Formula: $\text{Al}(\text{HCOO})_3$ ^{[1][2][3]}

Molecular Formula: $\text{C}_3\text{H}_3\text{AlO}_6$ ^{[4][5][6]}

The structure consists of an aluminum ion (Al^{3+}) coordinated to three formate anions (HCOO^-). A hydrated form, aluminum formate trihydrate, also exists with the chemical formula $\text{Al}(\text{HCOO})_3 \cdot 3\text{H}_2\text{O}$.^{[7][8]}

Quantitative Physicochemical Data

The following table summarizes key quantitative data for anhydrous aluminum formate.

Property	Value	Reference(s)
Molar Mass	162.03 g/mol	[4] [5] [9]
Appearance	White crystalline powder	[3]
Solubility in Water	Slightly soluble in cold water, soluble in hot water.	[3]
Calculated Elemental Composition	C: 22.24%, H: 1.87%	[10]
Observed Elemental Composition	C: 21.23%, H: 1.93%	[10]

Experimental Protocols

Detailed methodologies for the synthesis of aluminum formate are crucial for researchers. Below are two common laboratory-scale synthesis protocols.

Protocol 1: Reflux Synthesis from Aluminum Hydroxide

This method involves the reaction of aluminum hydroxide with an excess of formic acid under reflux conditions.

Materials:

- Aluminum hydroxide ($\text{Al}(\text{OH})_3$)
- Formic acid (HCOOH), 98-100%
- Ethanol
- 250 mL three-neck round-bottom flask
- Condenser
- Heating mantle

- Centrifuge
- Vacuum filtration apparatus

Procedure:

- In a 250 mL three-neck round-bottom flask, add 1.2 g (0.015 mol) of aluminum hydroxide to 100 mL of formic acid.[\[10\]](#)
- Heat the mixture to 100°C and maintain it under reflux for 48 hours.[\[10\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- Separate the resulting white solid from the excess formic acid via centrifugation.[\[10\]](#)
- Wash the solid product with a copious amount of ethanol.
- Collect the white solid by vacuum filtration.[\[10\]](#)
- The resulting product is an adduct, $\text{Al}(\text{HCOO})_3(\text{CO}_2)_{0.75}(\text{H}_2\text{O})_{0.25}(\text{HCOOH})_{0.25}$.[\[5\]](#)
- To obtain pure aluminum formate, $\text{Al}(\text{HCOO})_3$, the as-synthesized material must be activated by heating at 180°C to remove the guest molecules.[\[5\]](#)

Protocol 2: Solvothermal Synthesis

This method yields crystalline aluminum formate.

Materials:

- Aluminum hydroxide ($\text{Al}(\text{OH})_3$)
- Formic acid (HCOOH)
- Teflon-lined stainless steel autoclave (23 mL)
- Magnetic stirrer

Procedure:

- Add 50 mg (0.234 mmol) of aluminum hydroxide and 7 mL of formic acid into a Teflon liner.
- Stir the mixture at room temperature for 30 minutes to form a homogeneous suspension.
- Place the sealed Teflon liner into a 23 mL Parr stainless steel autoclave.
- Heat the autoclave at 130°C for 3 days.
- Allow the autoclave to cool slowly to room temperature.
- The resulting colorless cubic crystals are collected.

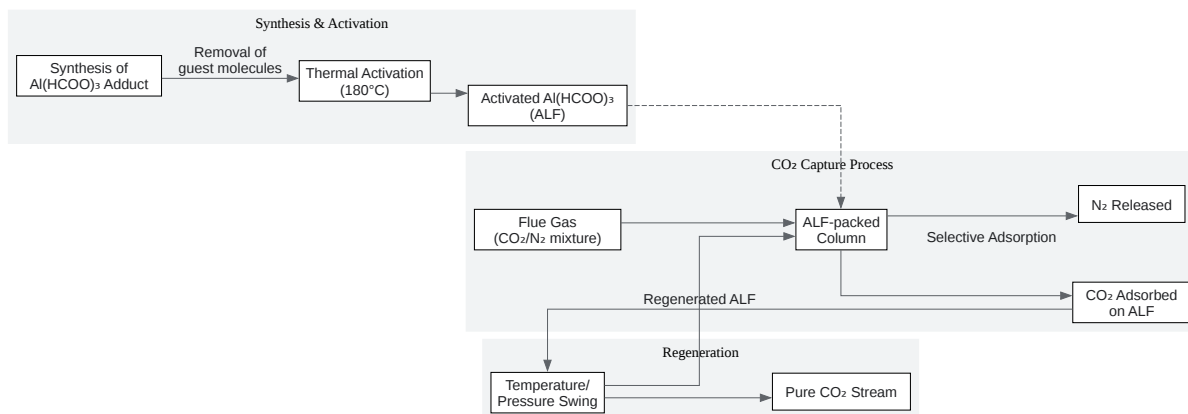
Applications and Biological Interactions

While aluminum formate has industrial applications in waterproofing, as a mordant, and in paper manufacturing, its relevance to the specified audience lies in its properties as a metal-organic framework (MOF) and the toxicological implications of the aluminum ion.[3]

Aluminum Formate as a Metal-Organic Framework (MOF)

Aluminum formate is a simple and cost-effective MOF that has shown significant promise for gas capture and storage, particularly for carbon dioxide and hydrogen. This is relevant for researchers in materials science and green chemistry.

Below is a conceptual workflow for CO₂ capture using aluminum formate.



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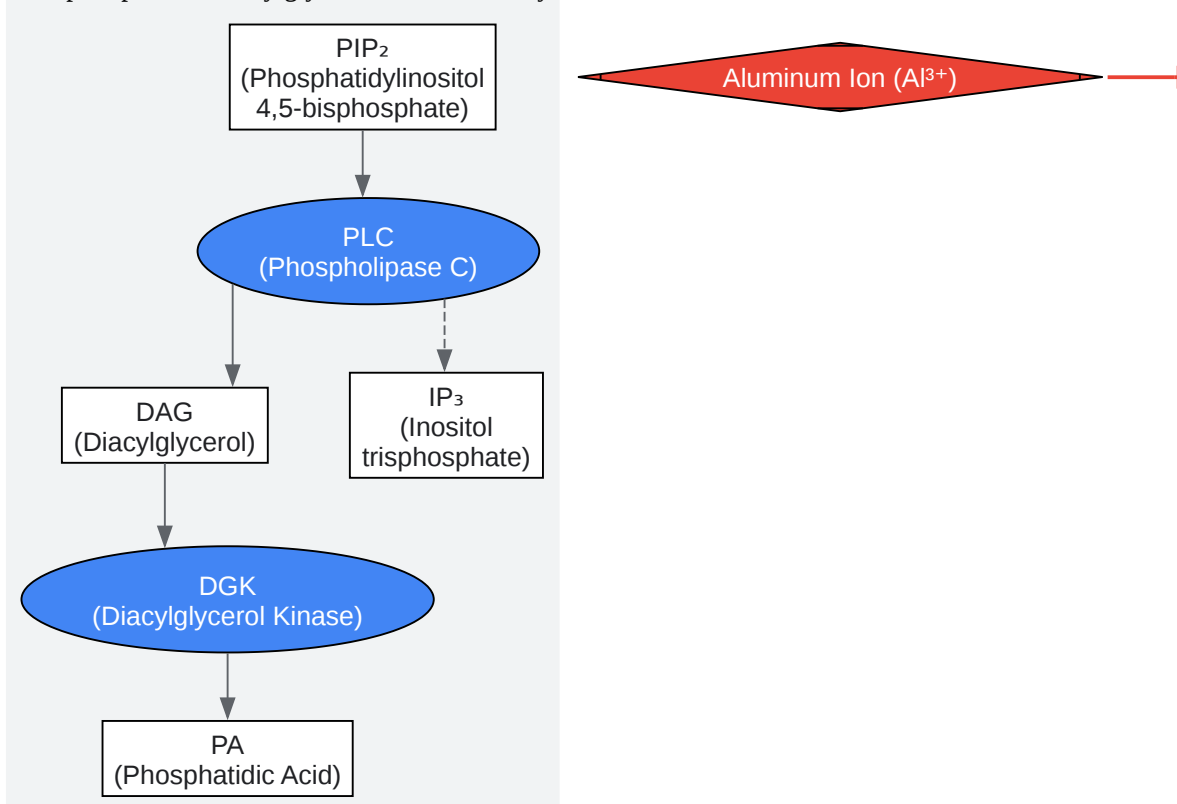
Conceptual workflow for CO₂ capture using activated aluminum formate (ALF).

Interaction with Biological Signaling Pathways

The aluminum ion (Al³⁺) is a known toxicant, and its effects on cellular signaling are of interest in drug development and toxicology. Research has shown that Al³⁺ can interfere with phospholipid signaling cascades, which are crucial for various cellular processes. Specifically, Al³⁺ has been found to inhibit the formation of phosphatidic acid (PA) by blocking the phospholipase C (PLC) / diacylglycerol kinase (DGK) pathway.[6]

The following diagram illustrates the inhibitory effect of Al³⁺ on this signaling pathway.

Phospholipase C / Diacylglycerol Kinase Pathway



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Inhibition of the PLC/DGK pathway by the aluminum ion (Al³⁺).

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